

Application Notes and Protocols for GDC-9545 Stock Solutions in Cell Culture

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Compound of Interest

Compound Name: **GDC-9545**
Cat. No.: **B1574615**

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These application notes provide detailed protocols for the preparation, storage, and use of **GDC-9545** stock solutions for in vitro cell culture experiments. **GDC-9545** (also known as Giredestrant) is a potent and selective estrogen receptor degrader (SERD) that is orally bioavailable.^{[1][2]} It acts as a full antagonist of the estrogen receptor (ER), inducing its degradation and thereby inhibiting ER-mediated signaling pathways crucial for the growth of ER-positive cancers.^{[3][4][5]}

Chemical Properties of GDC-9545

A summary of the key chemical properties of **GDC-9545** is presented in the table below.

Property	Value	Reference
Synonyms	Giredestrant, RG6171, RO7197597	[3][6]
CAS Number	1953133-47-5	[2][6]
Molecular Formula	C ₂₇ H ₃₁ F ₅ N ₄ O	[2][6]
Molecular Weight	522.55 g/mol	[2][6]
Purity	>99.5%	[2]

Solubility of GDC-9545

GDC-9545 is soluble in dimethyl sulfoxide (DMSO) but insoluble in water.[\[6\]](#) The table below summarizes its solubility in commonly used solvents.

Solvent	Solubility	Notes	Reference
DMSO	≥ 50 mg/mL (95.68 mM)	Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility. Sonication may be required to fully dissolve the compound.	[6] [7] [8]
Ethanol	33 mg/mL	[6]	
Water	Insoluble	[6]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM GDC-9545 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GDC-9545** in DMSO, a common starting concentration for cell culture experiments.

Materials:

- **GDC-9545** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Weighing the Compound: Accurately weigh out 5.23 mg of **GDC-9545** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding Solvent: Add 1 mL of sterile, anhydrous DMSO to the tube containing the **GDC-9545** powder.
- Dissolution: Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If necessary, sonicate the solution for a brief period to ensure the compound is fully dissolved. Visually inspect the solution to confirm there are no visible particles.
- Sterilization (Optional): If required for your specific cell culture application, the stock solution can be filter-sterilized using a 0.22 μ m syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).
[\[7\]](#)[\[8\]](#)

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the 10 mM **GDC-9545** stock solution to prepare working concentrations for treating cells in culture.

Materials:

- 10 mM **GDC-9545** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes

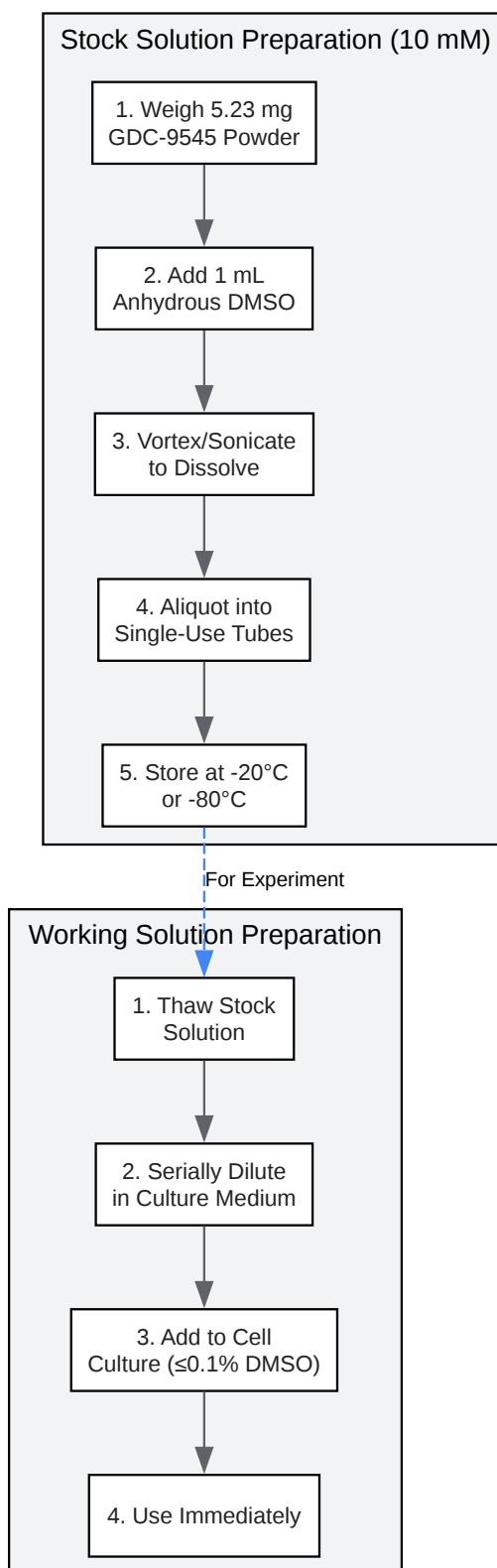
- Pipettes and sterile filter tips

Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **GDC-9545** stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations. It is recommended to prepare intermediate dilutions to ensure accuracy. For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- Final Concentration in Culture: Add the appropriate volume of the working solution to your cell culture plates to achieve the desired final concentration of **GDC-9545**. Ensure that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Immediate Use: It is recommended to prepare fresh working solutions for each experiment and use them immediately for optimal results.[\[6\]](#)

Visualizations

Experimental Workflow for GDC-9545 Stock Solution Preparation

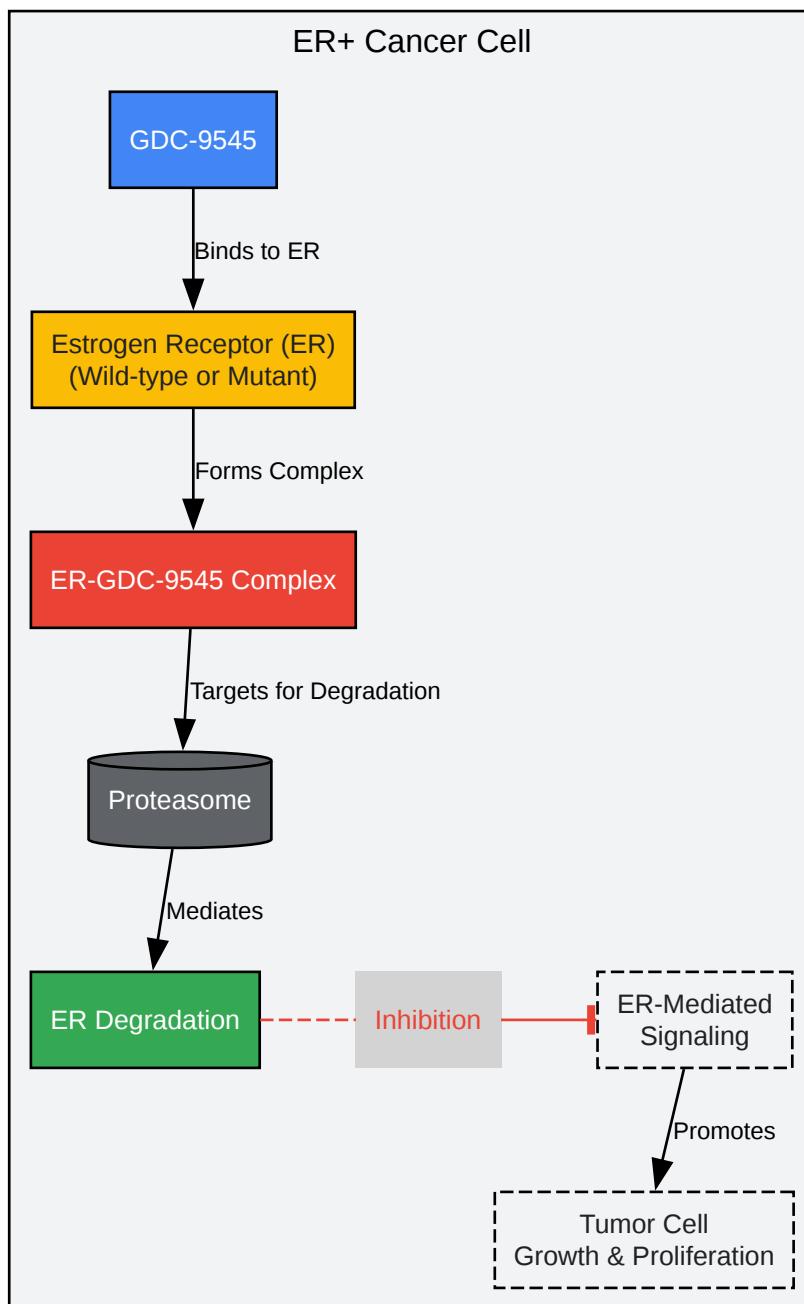


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Caption: Workflow for preparing **GDC-9545** stock and working solutions.

GDC-9545 Signaling Pathway

GDC-9545 is a selective estrogen receptor (ER) degrader.^{[1][3]} It binds to the estrogen receptor, inducing a conformational change that leads to its proteasome-mediated degradation.^{[1][3]} This prevents ER-mediated signaling, which is critical for the growth of ER-positive tumor cells.^[3]



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Caption: Mechanism of action of **GDC-9545** in ER+ cancer cells.

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